

An In-depth Technical Guide to N,2-dimethoxy-N-methylacetamide

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Compound of Interest

Compound Name: *N,2-dimethoxy-N-methylacetamide*

CAS No.: 132289-57-7

Cat. No.: B178809

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,2-dimethoxy-N-methylacetamide** (CAS No. 132289-57-7), a chemical compound of interest in synthetic chemistry. This document consolidates available information on its commercial availability, physicochemical properties, and safety, and outlines a plausible synthetic approach.

Commercial Availability

N,2-dimethoxy-N-methylacetamide is available from several chemical suppliers. The typical purity offered is around 95%. Pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Product Number	Purity	Additional Information
Sigma-Aldrich	AMBH324AB6BC	95%	Marketed by Ambeed, Inc.[1]
Apollo Scientific	-	95%	MDL Number: MFCD11848891.[2]
SynQuest Laboratories	4148-1-48	95%	-
ChemScene	CS-H987F192F	-	-
AK Scientific, Inc.	5753CV	-	-
Ambeed	A113296	95%	-
Acrotein	AC-0415	97%	-

Physicochemical Properties

The physicochemical properties of **N,2-dimethoxy-N-methylacetamide** have been primarily determined through computational methods.[3] Experimental data is limited in publicly available resources.

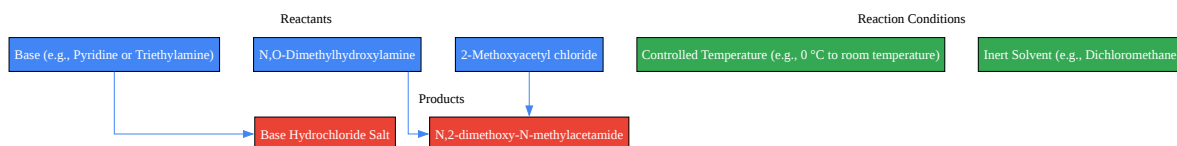
Property	Value	Source
Molecular Formula	C5H11NO3	PubChem[3]
Molecular Weight	133.15 g/mol	PubChem[3]
IUPAC Name	N,2-dimethoxy-N-methylacetamide	PubChem[3]
CAS Number	132289-57-7	PubChem[3]
Boiling Point	62-64 °C (at 2 Torr)	ChemicalBook
Density	1.038±0.06 g/cm3 (Predicted)	ChemicalBook
Appearance	Colorless to light yellow liquid	ChemicalBook
Storage Temperature	Room Temperature, sealed in dry conditions	Sigma-Aldrich[1], ChemicalBook
XLogP3	-0.3	PubChem[3]
Hydrogen Bond Donor Count	0	PubChem[3]
Hydrogen Bond Acceptor Count	3	PubChem[3]
Rotatable Bond Count	3	PubChem[3]

Synthesis and Experimental Protocols

A specific, detailed, and experimentally validated protocol for the synthesis of **N,2-dimethoxy-N-methylacetamide** is not readily available in peer-reviewed scientific literature or patent databases. However, a plausible synthetic route can be proposed based on general principles of amide synthesis, specifically the acylation of an appropriate amine.

Proposed Synthesis Pathway:

The synthesis of **N,2-dimethoxy-N-methylacetamide** would likely involve the reaction of 2-methoxyacetyl chloride with N,O-dimethylhydroxylamine in the presence of a non-nucleophilic base to neutralize the hydrochloric acid byproduct.



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References

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